

# Application Notes and Protocols for Magnetizing Samarium-Cobalt (SmCo) Alloys

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These application notes provide a detailed, step-by-step guide to the magnetization of samarium-cobalt (SmCo) rare-earth permanent magnets. The protocols outlined below are intended for laboratory and industrial settings where precise control over the magnetic properties of SmCo alloys is required.

## Introduction to Samarium-Cobalt Magnetization

Samarium-cobalt (SmCo) magnets are a class of rare-earth magnets known for their high magnetic strength, exceptional temperature stability, and resistance to corrosion.<sup>[1][2][3]</sup> To achieve their powerful magnetic properties, SmCo alloys must be magnetized by exposing them to a strong external magnetic field.<sup>[4][5]</sup> This process aligns the magnetic domains within the material, resulting in a strong permanent magnet.

There are two primary types of SmCo magnets, each with distinct properties and magnetization requirements:

- **SmCo<sub>5</sub> (Series 1:5):** Composed of one samarium atom to five cobalt atoms, this type offers good magnetic strength and can be saturated with a moderate magnetizing field.<sup>[1][6]</sup>
- **Sm<sub>2</sub>Co<sub>17</sub> (Series 2:17):** With a composition of two samarium atoms to seventeen transition metal atoms (primarily cobalt), this type exhibits higher magnetic strength and superior temperature stability but requires a significantly stronger magnetic field for saturation.<sup>[6][7]</sup>

The magnetization process is typically performed after the magnet has been machined to its final shape and, in many cases, after it has been assembled into a larger component to avoid handling highly magnetic parts.[\[4\]](#)[\[8\]](#)

## Quantitative Data: Magnetic Properties of SmCo Alloys

The following tables summarize the typical magnetic properties of various grades of SmCo<sub>5</sub> and Sm<sub>2</sub>Co<sub>17</sub> alloys after magnetization. These values are crucial for selecting the appropriate material for a specific application.

Table 1: Typical Magnetic Properties of SmCo<sub>5</sub> Alloys

Grade	Remanence (Br) (kG)	Coercive Force (Hci) (kOe)	Maximum Energy Product (BH) <sub>max</sub> (MGOe)	Maximum Operating Temperature (°C)
SmCo16	8.1-8.5	15-23	14-16	250
SmCo18	8.5-9.0	15-23	16-18	250
SmCo20	9.0-9.4	15-23	19-21	250
SmCo22	9.2-9.6	15-23	20-22	250
SmCo24	9.6-10.0	15-23	22-24	250

Data compiled from multiple sources.[\[9\]](#)[\[10\]](#)

Table 2: Typical Magnetic Properties of Sm<sub>2</sub>Co<sub>17</sub> Alloys

Grade	Remanence (Br) (kG)	Coercive Force (Hci) (kOe)	Maximum Energy Product (BH)max (MGOe)	Maximum Operating Temperature (°C)
SmCo22	9.8-10.6	15-25	20-23	300-350
SmCo24	10.2-10.8	18-30	22-25	300-350
SmCo26	10.5-11.0	18-30	24-27	300-350
SmCo28	10.6-11.2	18-30	26-29	300-350
SmCo30	10.8-11.4	18-30	28-31	300-350
SmCo32	11.0-11.6	18-30	30-33	300-350

Data compiled from multiple sources.[\[7\]](#)[\[10\]](#)

## Experimental Protocols

The standard method for magnetizing SmCo alloys is pulsed magnetization, which utilizes a capacitor discharge magnetizer to generate a brief, high-intensity magnetic field.[\[11\]](#)[\[12\]](#)

## Materials and Equipment

- Unmagnetized Samarium-Cobalt (SmCo) alloy component
- Capacitor Discharge Magnetizer
- Custom Magnetizing Fixture
- Gaussmeter or Fluxmeter for magnetic field measurement
- Personal Protective Equipment (safety glasses, gloves)

## Step-by-Step Magnetization Protocol

- Preparation:

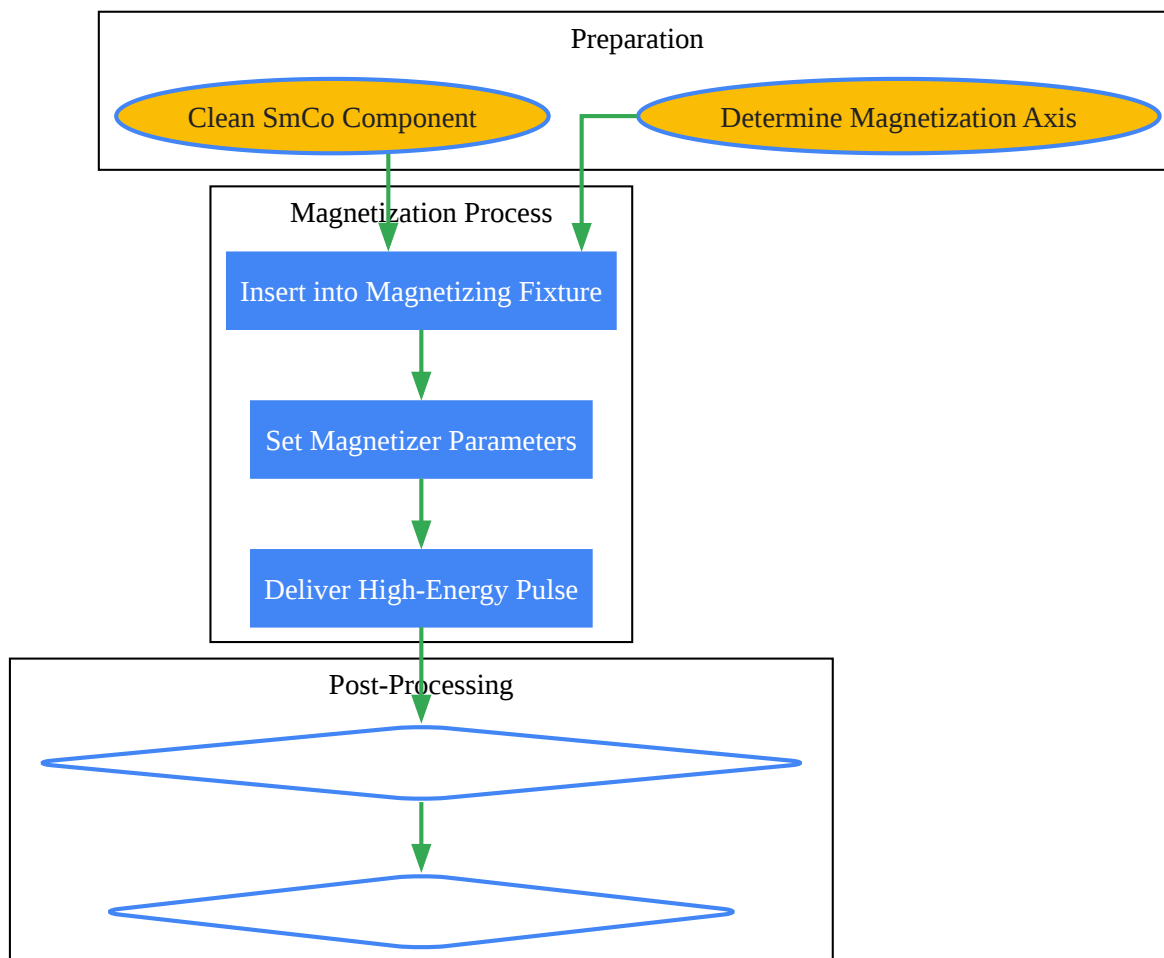
- Ensure the surface of the unmagnetized SmCo component is clean and free of any contaminants or debris.[\[12\]](#)
- Determine the required magnetization direction. For anisotropic SmCo magnets, the magnetizing field must be applied along the pre-determined axis of orientation to achieve optimal magnetic properties.[\[13\]](#)[\[14\]](#)
- Fixture Assembly:
  - Securely place the SmCo component into the custom-designed magnetizing fixture. The fixture is crucial for shaping the magnetic field to achieve the desired pole configuration (e.g., axial, radial, multi-pole).[\[13\]](#)[\[15\]](#)
  - Ensure the component is held firmly in place to prevent any movement during the high-energy pulse.[\[12\]](#)
- Magnetizer Setup:
  - Connect the magnetizing fixture to the output of the capacitor discharge magnetizer.
  - Set the charging voltage on the magnetizer to a level that will generate the required magnetic field strength for the specific SmCo grade. A field strength of at least 35,000 Oersteds (3.5 Tesla) is generally required for saturation, with higher fields often needed for high-coercivity Sm<sub>2</sub>Co<sub>17</sub> grades.[\[6\]](#)[\[14\]](#)
- Magnetization Pulse:
  - Charge the capacitor bank of the magnetizer.
  - Once fully charged, discharge the stored energy through the magnetizing fixture. This will create a very short, high-current pulse, generating an intense magnetic field that magnetizes the SmCo component.[\[11\]](#)[\[12\]](#) The entire process takes a fraction of a second.[\[11\]](#)
- Post-Magnetization Handling and Verification:
  - Carefully remove the now-magnetized SmCo component from the fixture. Be aware that it is now a powerful magnet and should be handled with care to avoid injury or damage to

sensitive equipment.[\[4\]](#)[\[8\]](#)

- Use a Gaussmeter or Fluxmeter to verify that the magnet has been fully saturated and meets the required magnetic field specifications.
- If the component is part of a larger assembly, package it according to customer requirements, ensuring proper magnetic shielding if necessary.[\[12\]](#)

## Visualizations

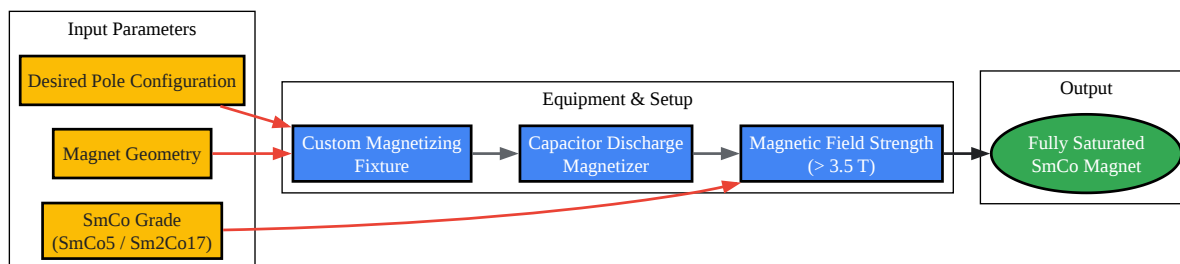
### Experimental Workflow for SmCo Magnetization



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Caption: Workflow for the magnetization of Samarium-Cobalt alloys.

## Logical Relationships in Pulsed Magnetization



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